

Structure-Activity Relationship of C3-Substituted Indole-2-Carboxylic Acids

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Compound of Interest

Compound Name: *1-allyl-1H-indole-2-carboxylic acid*

CAS No.: 155193-48-9

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A High-Affinity Ligand Design Guide

Executive Summary

The indole-2-carboxylic acid (I2CA) scaffold is a privileged structure in neuropharmacology, primarily recognized as a competitive antagonist template for the glycine-binding site (GlyB) of the N-methyl-D-aspartate (NMDA) receptor. While the core indole-2-carboxylate moiety provides the essential electrostatic interactions for receptor recognition, the C3 position serves as the critical "vector" for potency optimization and selectivity tuning.

This guide analyzes the structure-activity relationship (SAR) of C3-substituted I2CAs, demonstrating how specific modifications at this position can transition the scaffold from a micromolar binder to a nanomolar candidate (e.g., MDL 105,519, SM-31900) or switch its pharmacology entirely to target G-protein coupled receptors like GPR17 (e.g., MDL 29,951).

Mechanistic Architecture

To design effective C3-substituted I2CAs, one must understand the pharmacophore required by the NMDA GlyB site.

The Binding Mode (NMDA GlyB Site)

The GlyB site is a bilobed "clamshell" structure (S1 and S2 domains) on the NR1 subunit.

- The Anchor (C2-COOH): The carboxylic acid at C2 is non-negotiable. It forms a critical salt bridge/hydrogen bond network with Arg523 and Thr518 (numbering based on rat NR1), mimicking the carboxylate of the endogenous ligand, glycine.
- The Hydrophobic Clamp (C4/C6): Substitution at C4 and C6 (typically 4,6-dichloro) is essential to fill the hydrophobic pocket lined by Phe484 and Trp480. This mimics the 5,7-dichloro pattern of the classic antagonist 5,7-dichlorokynurenic acid (5,7-DCKA).
- The C3 Vector (The "Potency Handle"): The C3 position points towards the solvent interface and an accessory hydrophobic region. Unsubstituted I2CAs are weak (

in

M range). Extending a group from C3 allows the molecule to:

- Displace Water: Release high-energy water molecules from the binding pocket (entropic gain).
- Reach Distal Residues: Interact with peripheral residues outside the core glycine pocket, dramatically increasing residence time and affinity.

The Selectivity Switch (GPR17)

Interestingly, specific C3-acidic side chains (e.g., propanoic acid) can redirect the scaffold to activate GPR17, an orphan GPCR involved in oligodendrocyte differentiation. This highlights the C3 position as the determinant of target selectivity.

Comparative Performance Data

The following table contrasts the performance of key C3-substituted I2CAs against standard references.

Compound	C3 Substituent	C4/C6 Subs.	Target	Affinity (/)	Status
Indole-2-COOH	-H	-H / -H	NMDA GlyB	> 10 M	Inactive Scaffold
5,7-DCKA	(Reference)	(Quinoline)	NMDA GlyB	50-100 nM	Standard Reference
MDL 29,951	-CH CH COOH	4,6-di-Cl	GPR17	7 - 200 nM	Agonist (Selectivity Switch)
MDL 105,519	-(E)-CH=C(Ph)COOH	4,6-di-Cl	NMDA GlyB	= 10.9 nM	High-Affinity Antagonist
SM-31900	Tricyclic Fused	7-Cl (analog)	NMDA GlyB	= 1.0 nM	Ultra-Potent

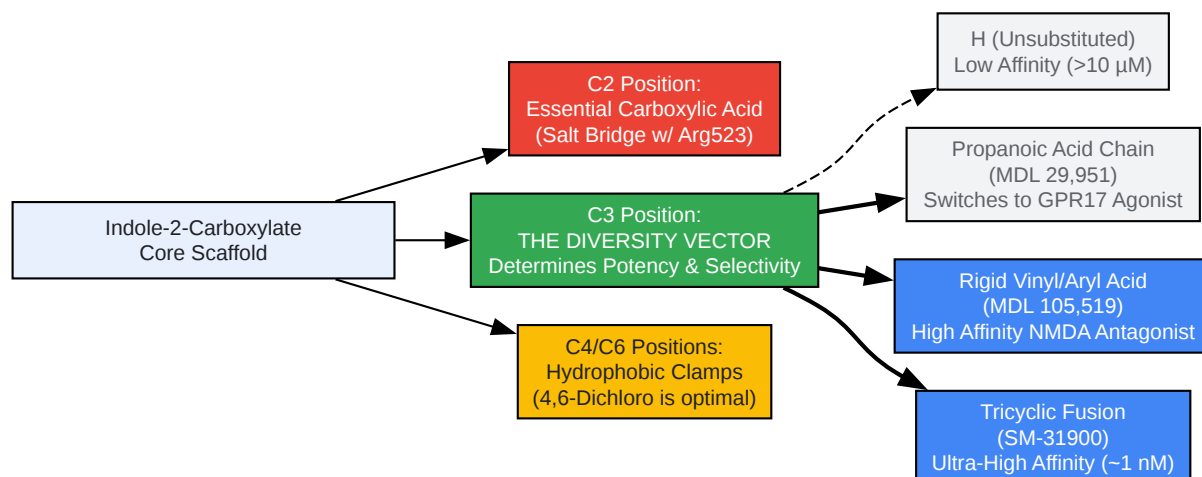
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Key Insight: The introduction of a rigid, bulky group at C3 (as seen in MDL 105,519) improves affinity by ~10-fold over the standard 5,7-DCKA. Fusing the C3 substituent back into the ring system (SM-31900) restricts conformational entropy, leading to picomolar/low-nanomolar potency.

Detailed SAR Analysis

Visualization: The I2CA Pharmacophore Map

The diagram below illustrates the functional logic of the scaffold.



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Figure 1: Pharmacophore map of C3-substituted indole-2-carboxylic acids highlighting the divergent biological outcomes based on C3 modification.

The "Gold Standard" Modification: MDL 105,519

MDL 105,519 features an (E)-2-carboxy-2-phenylethenyl group at C3.^{[1][2]}

- Mechanism: The vinyl linker provides rigidity, projecting the phenyl ring into a specific auxiliary hydrophobic pocket. The second carboxylate on the side chain likely interacts with an additional polar residue near the pocket entrance, creating a "dual-anchor" binding mode.
- Result: This locks the ligand into the active site, reducing the dissociation rate (), which is a hallmark of high-affinity antagonists.

The "Selectivity Trap": MDL 29,951

When the C3 substituent is a flexible propanoic acid chain (-CH₂-CH₂-COOH), the molecule loses some affinity for NMDA but gains potent agonism at GPR17.

- Caution: Researchers using "MDL" compounds must rigorously verify the specific structure. Confusing the propanoic acid derivative (MDL 29,951) with the vinyl-carboxy derivative (MDL

105,519) will lead to catastrophic experimental artifacts (e.g., activating GPR17 instead of blocking NMDA).

Experimental Protocols

Chemical Synthesis: Japp-Klingemann / Fischer Indole Route

This is the most robust method for generating 4,6-dichloroindole-2-carboxylic acids with C3 functionalization potential.

Reagents: 3,5-Dichloroaniline, Ethyl-2-chloroacetoacetate, NaNO₂.

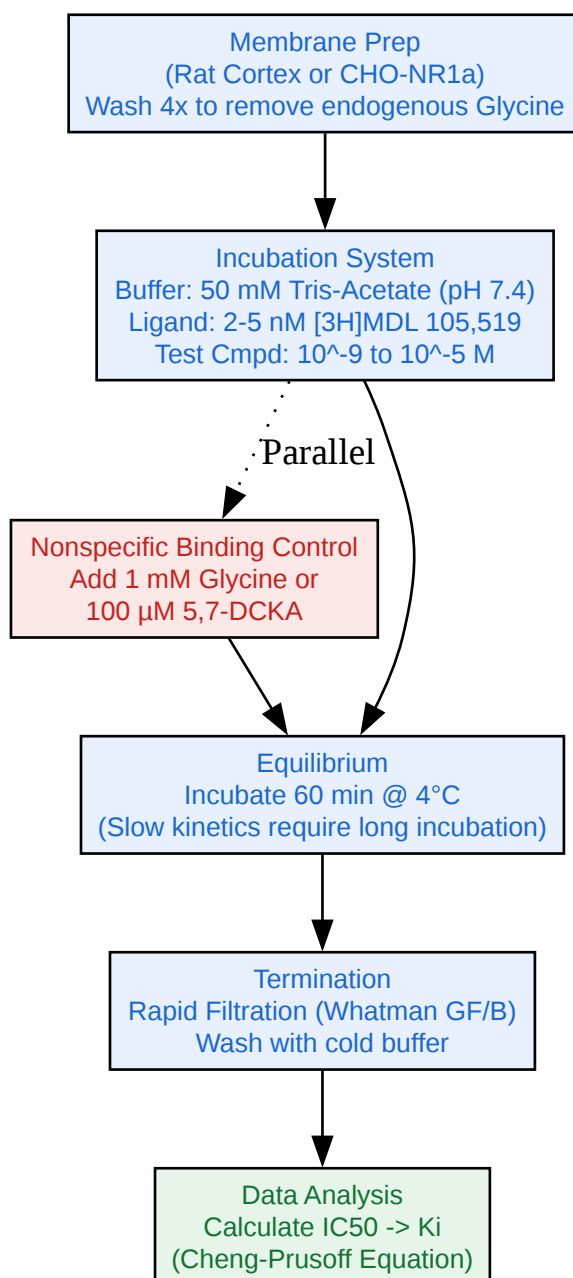
- Diazotization: Dissolve 3,5-dichloroaniline in HCl/H₂O. Add NaNO₂ at 0°C to form the diazonium salt.
- Japp-Klingemann Condensation: React the diazonium salt with ethyl-2-chloroacetoacetate in the presence of base (NaOAc/EtOH) to form the hydrazone intermediate.
- Fischer Cyclization: Heat the hydrazone in polyphosphoric acid (PPA) or acidic ethanol. This yields ethyl 4,6-dichloroindole-2-carboxylate.
- C3 Functionalization (Vilsmeier-Haack):
 - React the indole ester with POCl₃/DMF to install a C3-formyl group.
 - This aldehyde is the versatile precursor for:
 - MDL 105,519: Horner-Wadsworth-Emmons reaction with a phosphonate ester to add the phenyl-vinyl-carboxy tail.
 - MDL 29,951: Knoevenagel condensation followed by reduction.
- Hydrolysis: Saponify the ester (LiOH/THF/H₂O) to reveal the active C2-carboxylic acid.

Biological Assay: [³H]MDL 105,519 Binding Assay

This assay is superior to [^3H]Glycine binding for high-affinity lipophilic compounds because [^3H]Glycine has fast dissociation kinetics and high noise.

Objective: Determine the
of a novel C3-substituted analog.

Workflow Diagram:



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Figure 2: Standardized workflow for determining binding affinity at the NMDA Glycine site using [3H]MDL 105,519.

Protocol Steps:

- Membrane Preparation: Homogenize rat cerebral cortex in 50 mM Tris-acetate (pH 7.4). Centrifuge (48,000 x g) and wash pellets at least 4 times to remove endogenous glycine (critical step; failure to wash results in underestimation of affinity).
- Incubation:
 - Total Binding: Membranes + [3H]MDL 105,519 (2 nM final).
 - Non-Specific Binding (NSB): Add 1 mM Glycine or 100 μ M 5,7-DCKA.
 - Test: Add test compound (serial dilution).
- Conditions: Incubate for 60-90 minutes at 4°C. (Note: 4°C is preferred over room temperature to minimize receptor degradation and improve signal-to-noise for this specific radioligand).
- Filtration: Harvest on Whatman GF/B filters pre-soaked in 0.1% polyethylenimine (PEI) to reduce filter binding.
- Analysis: Convert CPM to DPM. Plot % Inhibition vs. Log[Concentration]. Calculate

using the Cheng-Prusoff equation:

, where

of [3H]MDL 105,519 is typically ~3.8 nM.

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